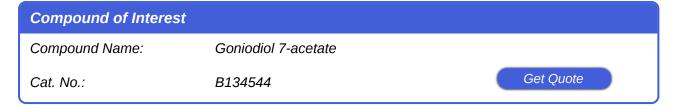


Goniodiol 7-acetate: A Technical Overview of its Chemical Properties and Cytotoxic Activity

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Core Compound Details

CAS Number: 96422-53-6

Molecular Weight: 276.28 g/mol [1]

Property	Value	Source	
CAS Number	96422-53-6	PubChem[1]	
Molecular Formula	C15H16O5	PubChem[1]	
Molecular Weight	276.28 g/mol	PubChem[1]	
IUPAC Name	[(1R,2R)-2-hydroxy-1-[(2R)-6- oxo-3,6-dihydro-2H-pyran-2- yl]-2-phenylethyl] acetate	PubChem	
Synonyms	(+)-Goniodiol monoacetate, Goniodiol-7-monoacetate	PubChem	

Cytotoxic Activity



Goniodiol 7-acetate, a naturally occurring styrylpyrone isolated from plants of the Goniothalamus genus, has demonstrated significant cytotoxic effects against a range of human cancer cell lines.[2] This activity suggests its potential as a lead compound in the development of novel anticancer therapeutics.

Cell Line	Activity Metric	Value	Reference
КВ	ED50	< 0.1 μg/mL	[J Nat Prod. 1991][2]
P-388	ED50	< 0.1 μg/mL	[J Nat Prod. 1991][2]
RPMI	ED50	< 0.1 μg/mL	[J Nat Prod. 1991]
TE671	ED50	< 0.1 μg/mL	[J Nat Prod. 1991][2]
ASK	IC50	10.28 μΜ	[ScienceAsia 48 (2022)][3]

Experimental Protocols Isolation of Goniodiol 7-acetate from Goniothalamus repevensis

A general protocol for the isolation of **Goniodiol 7-acetate** from the leaves and twigs of Goniothalamus repevensis involves solvent extraction followed by chromatographic separation.

- Extraction: The plant material is extracted with methanol (MeOH).
- Fractionation: The resulting crude extract is then subjected to column chromatography over silica gel.
- Elution: A gradient of ethyl acetate (EtOAc) in hexanes is used to elute the fractions.
- Crystallization: **Goniodiol 7-acetate** is typically obtained from fractions eluted with a mixture of EtOAc-hexanes (e.g., 1:9, 1:4, and 3:7 v/v) followed by crystallization from an EtOAc-hexanes solvent system.[3]

Cytotoxicity Assay: MTT Protocol



The cytotoxic activity of **Goniodiol 7-acetate** can be determined using a standard MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

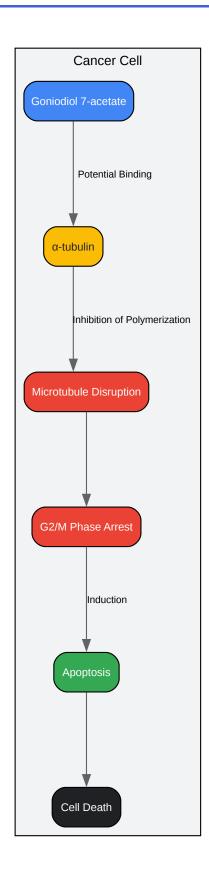
- Cell Seeding: Cancer cells are seeded in a 96-well plate at a specific density and allowed to adhere overnight.
- Compound Treatment: The cells are then treated with various concentrations of Goniodiol 7acetate and incubated for a specified period (e.g., 48 or 72 hours).
- MTT Addition: After the incubation period, MTT solution is added to each well, and the plate is incubated for a few hours to allow the formation of formazan crystals by viable cells.
- Solubilization: The formazan crystals are solubilized by adding a solubilizing agent, such as dimethyl sulfoxide (DMSO).
- Absorbance Measurement: The absorbance of the resulting colored solution is measured
 using a microplate reader at a specific wavelength (e.g., 570 nm). The absorbance is directly
 proportional to the number of viable cells.
- Data Analysis: The percentage of cell viability is calculated relative to untreated control cells, and the IC₅₀ value (the concentration of the compound that inhibits cell growth by 50%) is determined.

Postulated Mechanism of Action and Signaling Pathway

While the precise signaling pathway of **Goniodiol 7-acetate** is still under investigation, studies on related styryl lactones and initial research on **Goniodiol 7-acetate** suggest a mechanism involving the induction of apoptosis and cell cycle arrest. Some evidence points towards an interaction with α -tubulin, a key component of the cytoskeleton involved in cell division.[4]

The proposed mechanism suggests that **Goniodiol 7-acetate** may disrupt microtubule dynamics by binding to α -tubulin. This disruption can lead to a halt in the cell cycle at the G2/M phase, preventing the cell from entering mitosis. Prolonged G2/M arrest can then trigger the intrinsic apoptotic pathway, leading to programmed cell death.





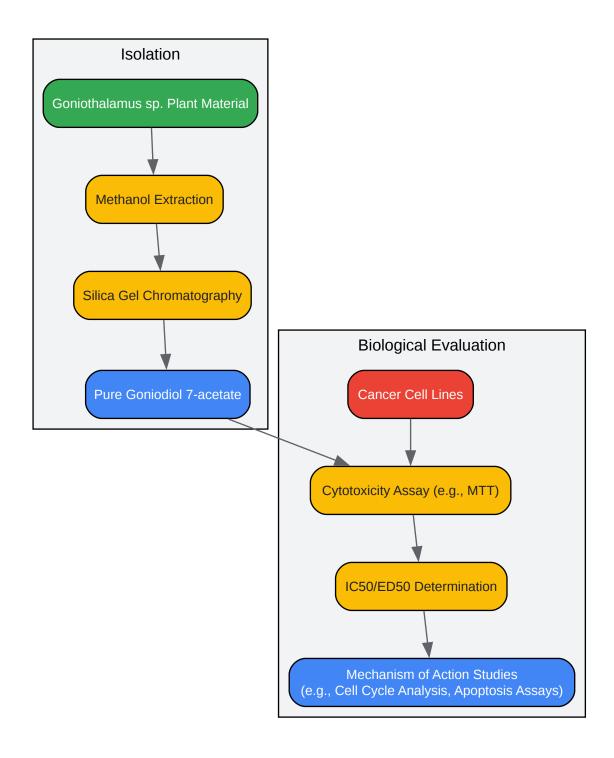
Click to download full resolution via product page

Caption: Postulated signaling pathway for Goniodiol 7-acetate induced cytotoxicity.



Experimental Workflow Visualization

The following diagram illustrates a typical workflow for the investigation of the cytotoxic properties of **Goniodiol 7-acetate**.



Click to download full resolution via product page



Caption: General experimental workflow for isolating and evaluating Goniodiol 7-acetate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Derivation, Functionalization of (S)-Goniothalamin from Goniothalamus wightii and Their Derivative Targets SARS-CoV-2 MPro, SPro, and RdRp: A Pharmacological Perspective -PMC [pmc.ncbi.nlm.nih.gov]
- 2. The crystal structure and cytotoxicity of goniodiol-7-monoacetate from Goniothalamus amuyon PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. scienceasia.org [scienceasia.org]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Goniodiol 7-acetate: A Technical Overview of its Chemical Properties and Cytotoxic Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b134544#goniodiol-7-acetate-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com